

Chemical and physical properties of Octathiocane

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An In-depth Technical Guide to the Chemical and Physical Properties of Octathiocane

Introduction

Octathiocane, systematically named cyclo-octasulfur, is an inorganic compound with the chemical formula S₈. It is the most common and stable allotrope of sulfur, appearing as a yellow, odorless, and tasteless solid.[1] This homomonocyclic compound is composed of an eight-membered ring of sulfur atoms arranged in a crown-shaped conformation.[1]

Octathiocane finds significant use in various industrial applications, including the production of sulfuric acid, the vulcanization of rubber, and as a component in fungicides.[2] It has also been identified as a metabolite in some fungi and bacteria, such as Ganoderma lucidum, a mushroom used in traditional Chinese medicine.[3][4] This guide provides a comprehensive overview of the chemical and physical properties, experimental protocols, and biological activities of octathiocane for researchers, scientists, and drug development professionals.

Physical and Chemical Properties

The physical and chemical properties of **octathiocane** are well-documented, providing a foundation for its various applications.

Physical Properties of Octathiocane

The key physical properties of **octathiocane** are summarized in the table below. The compound is notable for its existence in several polymorphic forms, with the orthorhombic α -



sulfur being the most stable at room temperature.[1][5]

Property	Value	
Molecular Formula	S ₈ [1][3][4][6]	
Molecular Weight	256.5 g/mol [3][5][6]	
Appearance	Vivid, yellow, translucent crystals[1]	
Melting Point	119 °C[1]	
Boiling Point	444.6 °C[1]	
Density	2.07 g/cm ³ [1]	
Solubility	Insoluble in water.[6] Soluble in carbon disulfide, benzene, warm aniline, and carbon tetrachloride.[6]	
Crystal Structure	Exists in three main polymorphs: α-sulfur (orthorhombic), β-sulfur (monoclinic), and y-sulfur (monoclinic).[1][5][6] The α-form is stable below 96°C.[5]	

Chemical Properties and Reactions of Octathiocane

Octathiocane participates in several types of chemical reactions, primarily involving the opening of its eight-membered ring.

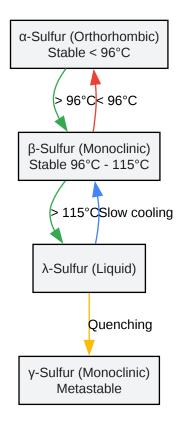


Reaction Type	Description	Major Products
Oxidation	Reacts with strong oxidizing agents like oxygen and chlorine.[6]	Sulfur dioxide (SO ₂) and sulfur trioxide (SO ₃)[6]
Reduction	Can be reduced by agents such as hydrogen or carbon monoxide under specific conditions.[6]	Hydrogen sulfide (H₂S)[6]
Substitution	Sulfur atoms in the ring can be replaced by other atoms or groups, leading to various organosulfur compounds.[6]	Various organosulfur compounds[6]
Ring-Opening Polymerization	Undergoes redox-mediated ring-opening, which is the basis for various polymerization processes.[6]	Polymeric sulfur

Crystal Structure and Polymorphism

Octathiocane is known for its structural diversity, existing in several crystalline forms known as polymorphs. The most common are α -sulfur, β -sulfur, and γ -sulfur.[1][6] The stability of these polymorphs is temperature-dependent. The α -form (orthorhombic) is the stable form at temperatures below 96°C, while the β -form (monoclinic) is stable between 96°C and 115°C.[1] [5] The γ -form (monoclinic) is metastable.[5]





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Polymorphic transitions of Octathiocane.

Experimental Protocols Synthesis of Octathiocane

High-purity crystalline **octathiocane** can be prepared in the laboratory through several methods.

- 1. Recrystallization from Solution: This is a common method for obtaining high-purity $\alpha\text{-}S_8$ crystals.[5]
- · Protocol:
 - Dissolve crude sulfur in a suitable nonpolar solvent, such as toluene or carbon disulfide.[5]
 - Filter the hot solution to remove any insoluble impurities.

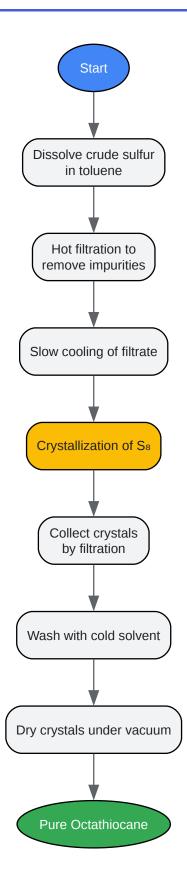
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- Allow the solution to cool slowly. Crystals of octathiocane will form as the solubility decreases with temperature.
- Collect the crystals by filtration and wash with a small amount of cold solvent.
- o Dry the crystals in a vacuum desiccator.
- 2. Thermal Decomposition of Hydrogen Polysulfanes: This method yields **octathiocane** through the breakdown of unstable hydrogen polysulfanes (H₂S_x).[5]
- · Protocol:
 - Heat hydrogen polysulfanes to a temperature between 180°C and 200°C under a nitrogen atmosphere.[5]
 - The decomposition produces octathiocane vapor and hydrogen sulfide (H2S).[5]
 - Collect the gaseous S₈ by condensation on a chilled surface, typically maintained at 5–
 10°C, to obtain crystalline octathiocane.[5]





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Workflow for **Octathiocane** synthesis by recrystallization.



Analytical Methods

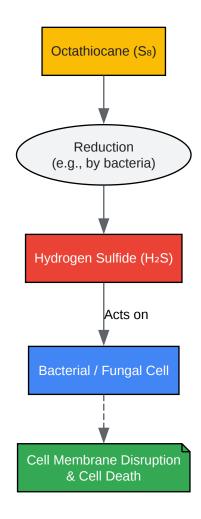
Mass Spectrometry: While specific spectroscopic data for **octathiocane** is not detailed in the provided search results, mass spectrometry is a crucial technique for the analysis of sulfurcontaining compounds. An analytical protocol for measuring micro-molar quantities of sulfur volatile species in experimental high-pressure and temperature fluids has been developed, which can be adapted for the analysis of **octathiocane** and its reaction products.[7][8]

- General Protocol Outline:
 - Sample Preparation: The sample containing octathiocane is introduced into the mass spectrometer, often through a heated inlet system to ensure volatilization.
 - Ionization: The gaseous molecules are ionized, typically using electron ionization.
 - Mass Analysis: The resulting ions are separated based on their mass-to-charge ratio by a mass analyzer (e.g., a quadrupole).
 - Detection: The abundance of each ion is measured, generating a mass spectrum that can be used for identification and quantification.

Biological Activity and Potential Applications

Octathiocane exhibits a range of biological activities, including antibacterial, antifungal, and potential anticancer properties.[6] Elemental sulfur is used in topical medications for skin conditions like acne.[3][6] Its mechanism of action is thought to involve the disruption of bacterial cell membranes.[6] In biological systems, sulfur can be reduced to hydrogen sulfide (H₂S), which has a lethal action on bacteria, fungi, and parasites.[2]





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Proposed mechanism of antimicrobial action of **Octathiocane**.

Research also suggests that **octathiocane** can modulate biofilm formation through interactions with extracellular polysaccharides and exhibits cellular uptake through thiol-mediated mechanisms involving disulfide exchange reactions.[6] These properties make **octathiocane** a molecule of interest for further investigation in drug development.

Conclusion

Octathiocane is a fundamentally important allotrope of sulfur with well-defined physical and chemical properties. Its unique crown-shaped structure and reactivity form the basis for its widespread industrial use and its emerging biological significance. The experimental protocols for its synthesis and analysis are well-established, enabling further research into its potential applications in materials science and medicine. The antimicrobial and other biological activities



of **octathiocane** warrant continued investigation, particularly in the context of developing new therapeutic agents.

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